

Z218484536: A Technical Guide on its Chemical Properties and Characterization for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z218484536

Cat. No.: B15613570

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Z218484536 is a potent and selective, brain-penetrant inhibitor of phosphoserine phosphatase (PSPH).^[1] PSPH is the final enzyme in the L-serine biosynthesis pathway, responsible for the dephosphorylation of O-phospho-L-serine to L-serine. By inhibiting PSPH, **Z218484536** effectively reduces the levels of L-serine and subsequently D-serine in astrocytes.^[1] This mechanism of action has positioned **Z218484536** as a promising therapeutic candidate for neurological disorders such as temporal lobe epilepsy (TLE), where elevated serine levels are implicated in seizure activity.^[1] This technical guide provides a comprehensive overview of the chemical properties, characterization, and relevant experimental protocols for **Z218484536**.

Chemical Properties and Characterization

A thorough understanding of the physicochemical properties of **Z218484536** is essential for its application in research and development.

Property	Value	Source
CAS Number	1223877-07-3	[2]
Molecular Formula	C ₂₁ H ₁₇ Cl ₂ NO	Inferred
Molecular Weight	370.27 g/mol	Inferred
Binding Affinity (K _d)	~0.23 μM for PSPH	[1]
In Vitro Activity	IC ₅₀ of 0.4 μM for L-serine release in cultured astrocytes	[1]
IC ₅₀ of 0.38 μM for cellular L-serine reduction in cultured astrocytes		[1]

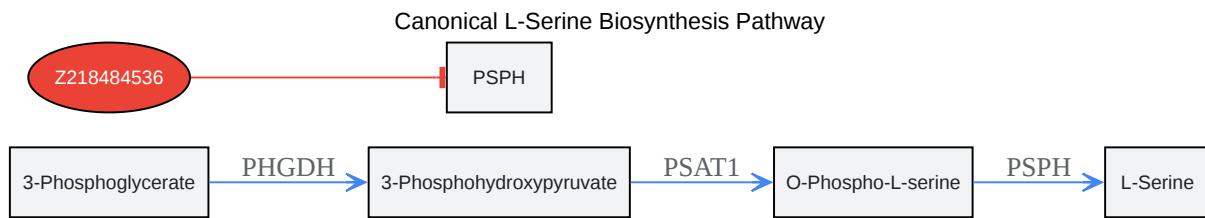
Note: Detailed physicochemical properties such as melting point, boiling point, and solubility are not yet publicly available and would typically be found on a supplier's Certificate of Analysis.

Signaling Pathway

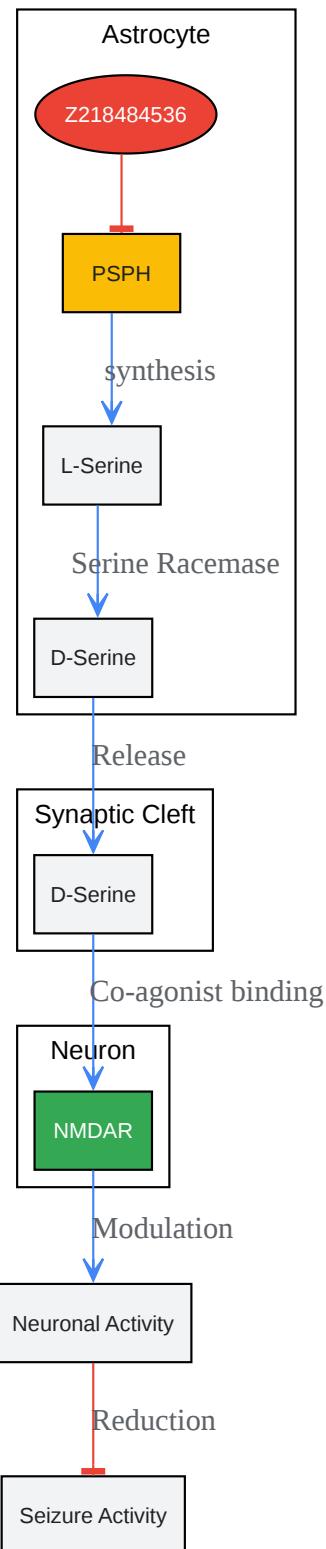
Z218484536 primarily acts on the canonical L-serine biosynthesis pathway. However, the inhibition of PSPH can have broader implications on cellular signaling.

Canonical L-Serine Biosynthesis Pathway

The primary mechanism of **Z218484536** is the direct inhibition of PSPH, the terminal enzyme in the L-serine biosynthesis pathway. This pathway is crucial for the de novo synthesis of L-serine from the glycolytic intermediate 3-phosphoglycerate.



Downstream Effects of Z218484536

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References

- 1. Pharmacological inhibition of PSPH reduces serine levels and epileptic seizures - PubMed [pubmed.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Z218484536: A Technical Guide on its Chemical Properties and Characterization for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15613570#z218484536-chemical-properties-and-characterization>]

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